

Kinetic Analysis of (2,6-Dichlorophenyl)methanesulfonyl Fluoride Protein Modification

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Compound of Interest

Compound Name: (2,6-Dichlorophenyl)methanesulfonyl fluoride

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Executive Summary & Product Comparison

Context: Sulfonyl fluorides are privileged electrophiles in chemical biology, widely used for the covalent modification of serine, threonine, tyrosine, and lysine residues (SuFEx chemistry). While Phenylmethanesulfonyl fluoride (PMSF) is the gold standard for serine protease inhibition, its utility is limited by rapid aqueous hydrolysis (

min at pH 7–8).[1]

(2,6-Dichlorophenyl)methanesulfonyl fluoride (DC-PMSF) introduces ortho-halogen substitution to the benzyl ring. This modification leverages the ortho-effect—a combination of steric hindrance and electronic withdrawal—to modulate the electrophilicity of the sulfonyl center and the acidity of the benzylic protons.

Comparison Matrix: PMSF vs. DC-PMSF vs. AEBSF

Feature	PMSF (Standard)	DC-PMSF (2,6-Dichloro Analog)	AEBSF (Pefabloc SC)
Structure	Phenyl-CH -SO F	(2,6-Cl -Ph)-CH -SO F	Aminoethyl-Ph-SO F
Mechanism	Serine sulfonylation (irreversible)	Serine sulfonylation (irreversible)	Serine sulfonylation
Aqueous Stability	Low (h @ pH 7.5)	Enhanced (Steric protection)	High (Stable)
Reactivity ()	Fast	Tunable/Slower (Selectivity potential)	Fast
Solubility	Ethanol/Isopropanol required	DMSO/Ethanol required	Water soluble
Primary Use	Lysis buffer additive (acute)	Extended incubation / Structural probing	Long-term inhibition

Chemical Basis & Mechanism of Action

The modification of proteins by DC-PMSF follows a specific trajectory governed by the SuFEx (Sulfur-Fluoride Exchange) mechanism.

Mechanistic Pathway

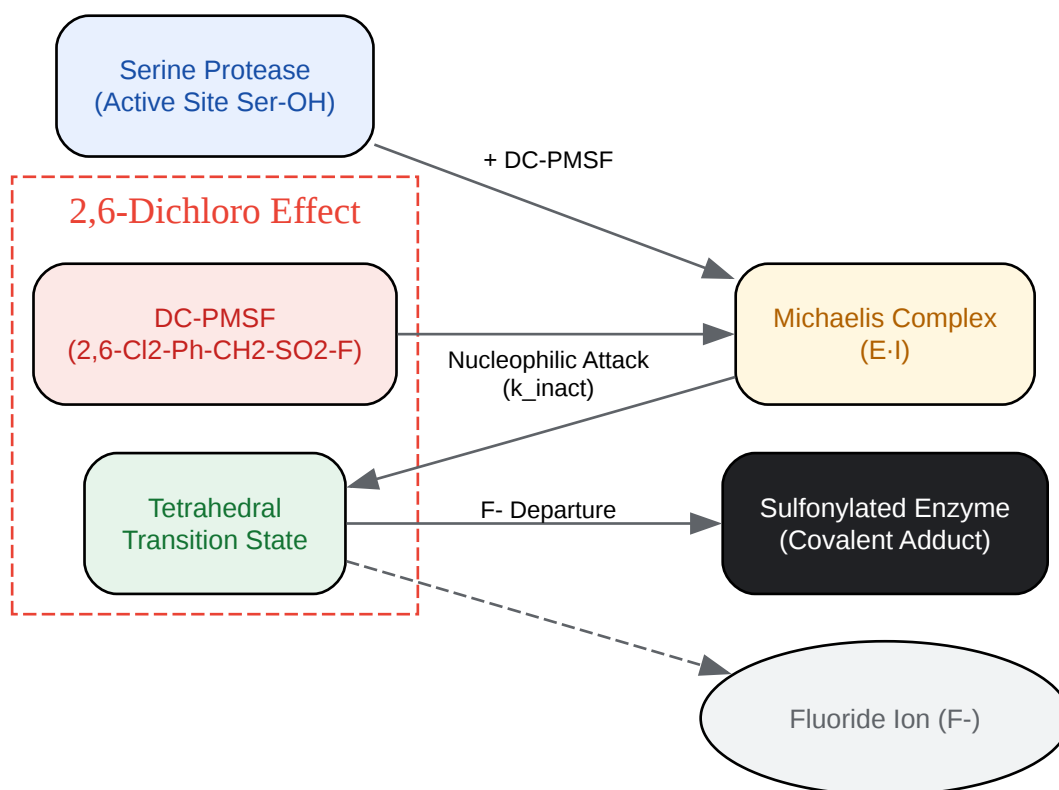
- **Binding/Association:** The hydrophobic dichlorobenzyl moiety associates with the enzyme's specificity pocket (S1 site).
- **Nucleophilic Attack:** The catalytic serine hydroxyl () attacks the sulfur atom.

- Fluoride Elimination: Fluoride () is displaced as a leaving group.
- Covalent Adduct: A stable sulfonyl-enzyme complex is formed.

Impact of 2,6-Dichloro Substitution:

- Steric Hindrance: The bulky chlorine atoms at the ortho positions create a steric barrier around the benzylic methylene. While not directly on the sulfur, this restricts the rotational freedom of the benzyl group, potentially shielding the sulfur from bulk solvent (water) attack, thereby reducing the rate of non-specific hydrolysis ().
- Electronic Effect: The electron-withdrawing nature of Chlorine () increases the acidity of the benzylic protons. At high pH (>8.5), this may promote an elimination-addition mechanism (via a sulfene intermediate), though direct substitution dominates at physiological pH.

Diagram: Reaction Mechanism & Steric Influence



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Caption: Mechanism of serine protease inactivation by DC-PMSF. The 2,6-dichloro substitution influences the transition state stability and solvent accessibility.

Experimental Protocol: Kinetic Analysis

To objectively compare DC-PMSF with PMSF, you must determine two key parameters: the hydrolysis rate constant (

) and the second-order inactivation rate constant (

).

Experiment A: Hydrolytic Stability ()

Objective: Determine the half-life of the probe in aqueous buffer.

Protocol:

- Preparation: Prepare a 100 mM stock of DC-PMSF and PMSF in anhydrous isopropanol or DMSO.
- Buffer Setup: Prepare 50 mM HEPES or Tris-HCl, pH 7.5, at 25°C.
- Initiation: Add probe to buffer (final conc. 1 mM).
- Monitoring:
 - Method 1 (UV): Monitor absorbance change (if the 2,6-dichloro ring has a distinct UV shift upon sulfonylation/hydrolysis) at 260–280 nm.
 - Method 2 (Fluoride Probe): Use a Fluoride-Selective Electrode (FSE) to measure release of
 - Method 3 (HPLC): Quench aliquots at 0, 10, 30, 60, 120 min into acidic acetonitrile and analyze by RP-HPLC.
- Calculation: Plot

vs. time. The slope is

Experiment B: Enzyme Inactivation Kinetics ()

Objective: Measure the efficiency of protein modification using a model enzyme (e.g., Trypsin or Chymotrypsin).

Protocol:

- Assay Conditions: 50 mM Tris-HCl pH 8.0, 10 mM CaCl₂, 25°C. Substrate: BAPNA (for Trypsin) or Suc-AAPF-pNA (for Chymotrypsin).
- Incubation:
 - Mix Enzyme (

-) with varying concentrations of Inhibitor (
 -) (e.g., 0, 10, 50, 100, 500 μM).
 - Incubate for defined time points (
 -) (e.g., 0–30 min).
- Residual Activity Measurement:
 - At each time point, dilute an aliquot into the chromogenic substrate solution.
 - Measure the initial velocity (
 -) of substrate hydrolysis at 405 nm.
- Data Processing (Kitz & Wilson Method):
 - Plot
 - vs. time (
 -) for each
 - .
 - Determine the observed rate constant (
 -) from the slope of each line.
 - Plot
 - vs.
 - .
 - Intercept:
 - (Maximal inactivation rate).
 - Slope:

- Result: Calculate the specificity constant

(
).

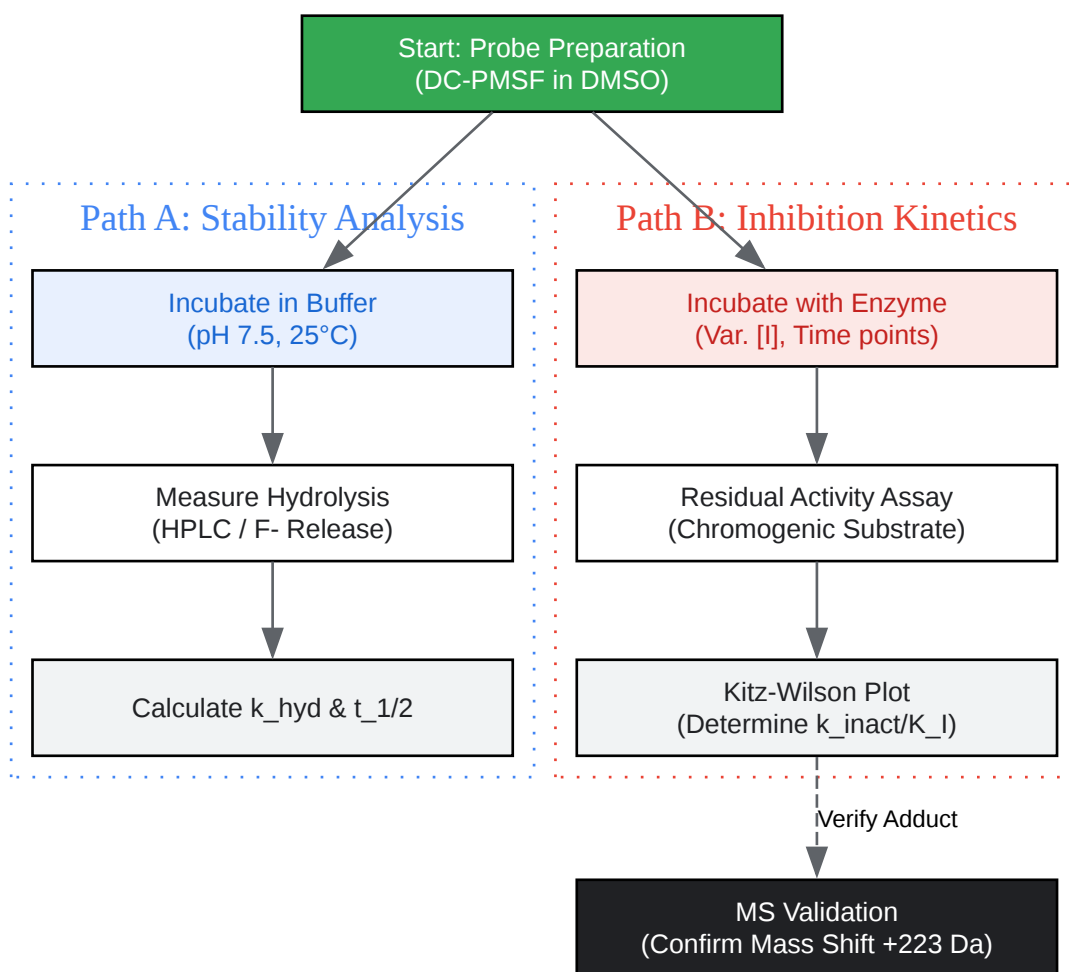
Experiment C: Mass Spectrometry Validation

Objective: Confirm mono-modification and assess off-target labeling.

Protocol:

- Incubate protein (10 μ M) with DC-PMSF (100 μ M) for 1 hour.
- Desalt using Zeba™ Spin Columns (7K MWCO) to remove excess probe.
- Analyze via LC-MS (ESI-TOF).
- Expectation:
 - PMSF Adduct: +154.19 Da (Phenylsulfonyl).
 - DC-PMSF Adduct: +223.08 Da (2,6-Dichlorophenylsulfonyl).
 - Note: The mass shift corresponds to the sulfonyl moiety (Probe - F).

Workflow Visualization



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Caption: Experimental workflow for characterizing DC-PMSF kinetics, separating stability assessment from enzymatic inactivation.

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